

# BMS CCR2 22: A Potent Inhibitor of Monocyte Migration

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## Compound of Interest

Compound Name: *Bms ccr2 22*

Cat. No.: *B7909903*

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## Introduction

**BMS CCR2 22**, also known as BMS-813160, is a high-affinity antagonist of the C-C chemokine receptor 2 (CCR2). This receptor plays a pivotal role in mediating the migration of monocytes from the bone marrow to sites of inflammation in response to its primary ligand, monocyte chemoattractant protein-1 (MCP-1 or CCL2). By blocking the interaction between CCL2 and CCR2, **BMS CCR2 22** effectively inhibits the downstream signaling pathways that lead to monocyte chemotaxis. This makes it a valuable tool for studying the role of CCR2 in various inflammatory and autoimmune diseases, as well as a potential therapeutic agent. Some studies also indicate that **BMS CCR2 22** exhibits dual antagonism for both CCR2 and CCR5.

## Data Presentation

The following tables summarize the in vitro and in vivo efficacy of **BMS CCR2 22** in blocking CCR2-mediated functions.

Table 1: In Vitro Activity of **BMS CCR2 22**

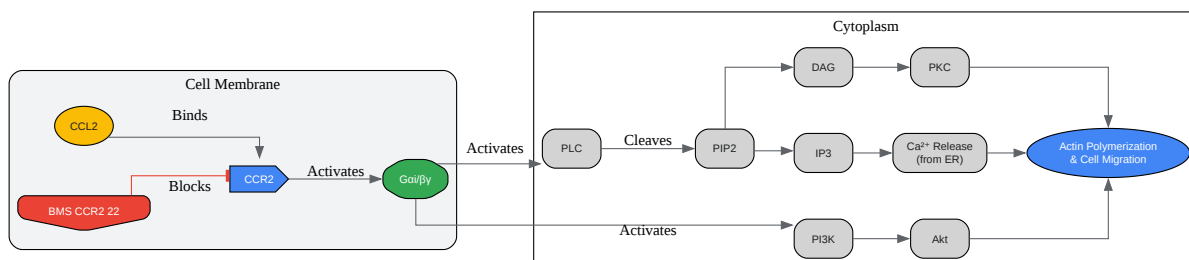
Assay Type	Description	IC50 Value (nM)
Radioligand Binding	Inhibition of a radiolabeled ligand binding to human CCR2 expressed in cell membranes.	5.1[1]
Calcium Flux	Inhibition of CCL2-induced intracellular calcium mobilization in CCR2-expressing cells.	18[1]
Monocyte Chemotaxis	Inhibition of CCL2-induced migration of human monocytes.	1[1]

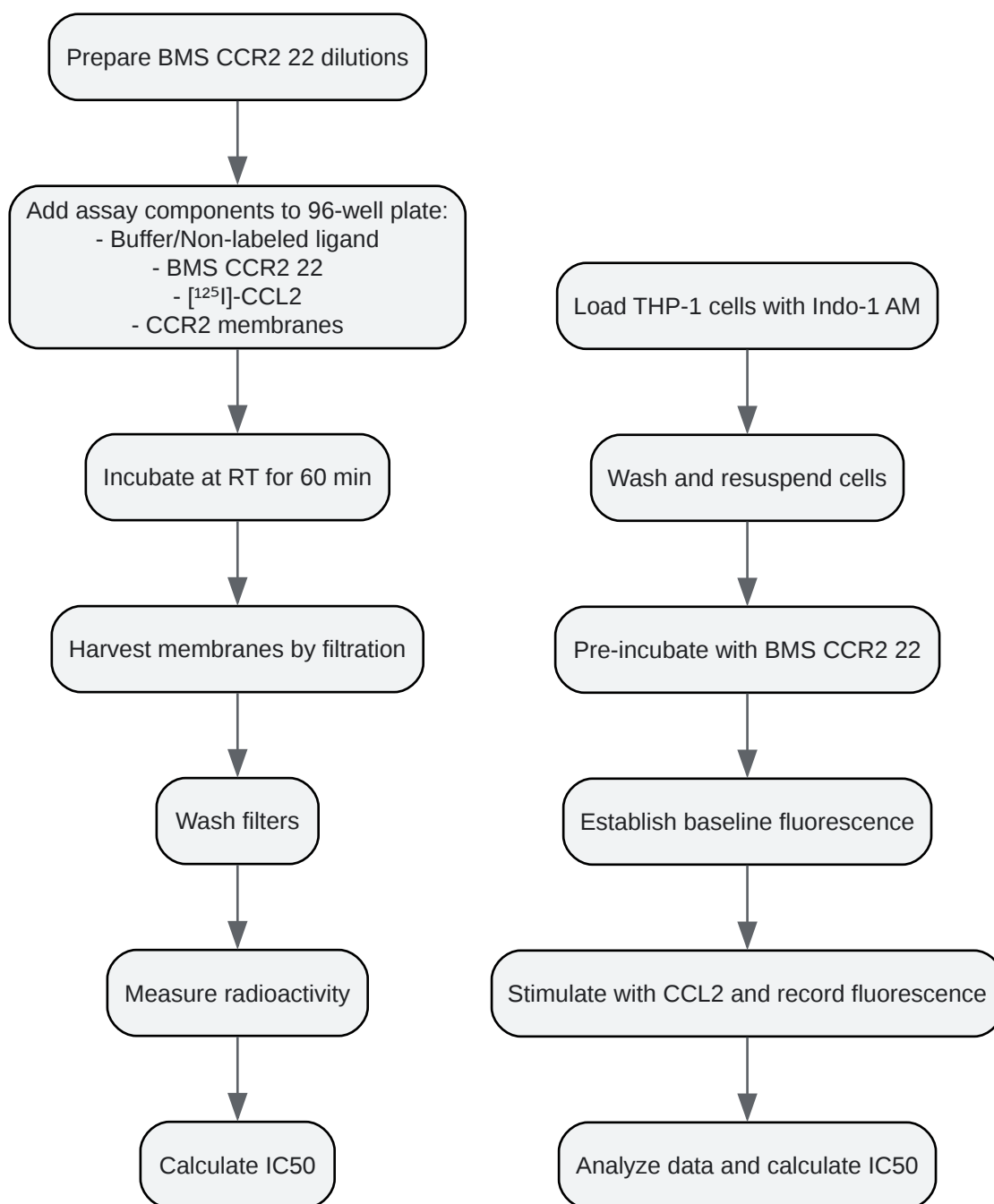
Table 2: In Vivo Efficacy of **BMS CCR2 22** in a Mouse Model of Peritonitis

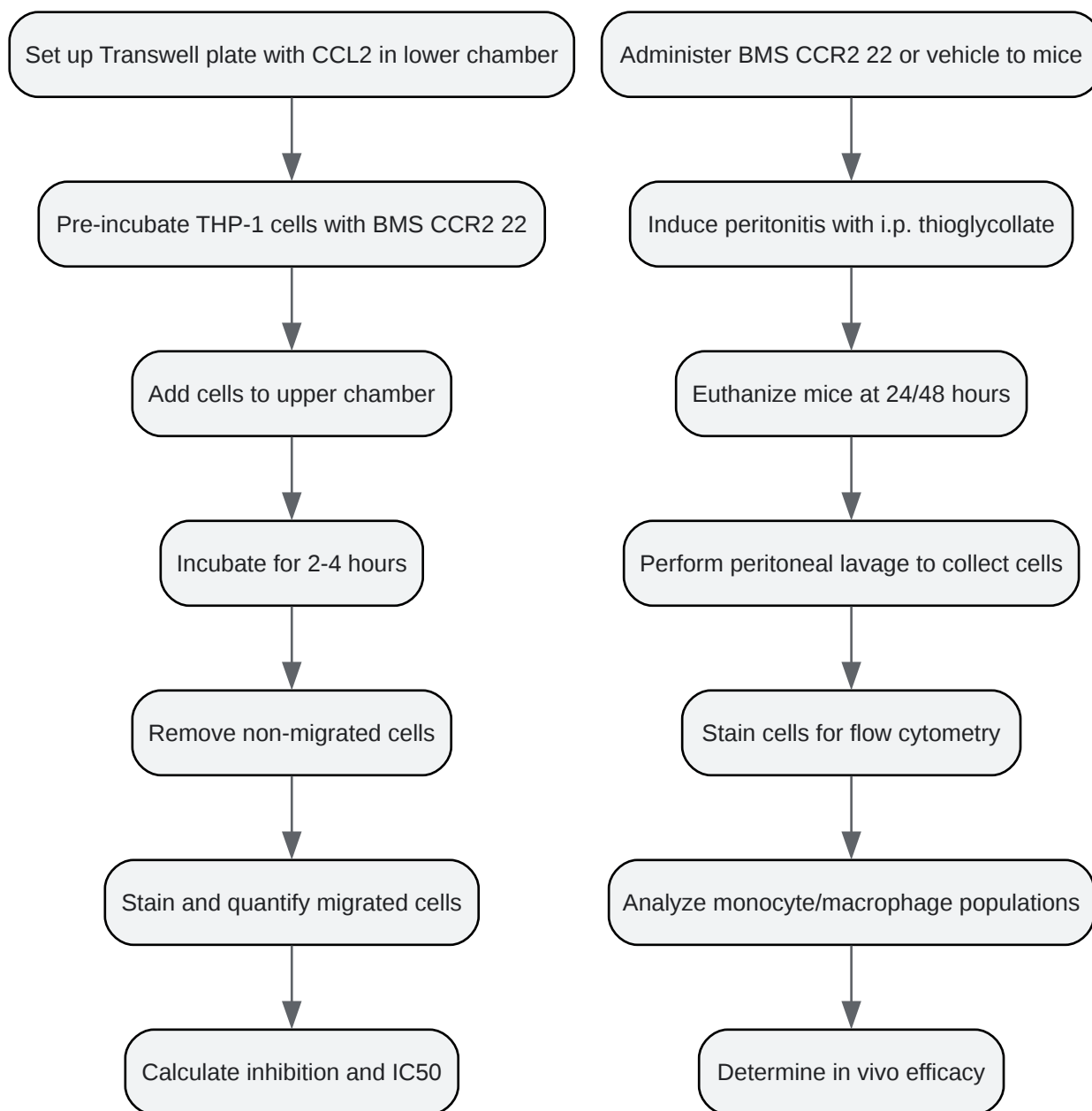
Animal Model	Treatment	Dosage	Outcome
Thioglycollate-Induced Peritonitis in Mice	BMS CCR2 22	Dose-dependent	Significant reduction in the infiltration of inflammatory monocytes and macrophages into the peritoneum.[2]

## Signaling Pathway

The binding of CCL2 to CCR2 initiates a cascade of intracellular signaling events that are crucial for monocyte migration. **BMS CCR2 22** acts as a competitive antagonist, blocking these downstream effects.







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## References

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- 2. Functional Roles of Chemokine Receptor CCR2 and Its Ligands in Liver Disease - PMC [pmc.ncbi.nlm.nih.gov]
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